

Application Notes and Protocols for the Radiosynthesis of [^{18}F]FETO

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Compound of Interest

Compound Name: Metomidate hydrochloride

CAS No.: 36557-22-9

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of [^{18}F]FETO in Adrenocortical Imaging

Functional imaging of the adrenal cortex with Positron Emission Tomography (PET) is a critical tool for the diagnosis and characterization of various endocrine disorders, including adrenocortical tumors and primary aldosteronism. [^{11}C]Metomidate ([^{11}C]MTO), an inhibitor of the 11β -hydroxylase (CYP11B1) and aldosterone synthase (CYP11B2) enzymes, has been a valuable PET tracer for this purpose. However, the short 20.4-minute half-life of carbon-11 limits its use to facilities with an on-site cyclotron and restricts imaging to earlier time points.

To overcome these limitations, fluorine-18 labeled analogs have been developed, leveraging the more favorable 109.8-minute half-life of ^{18}F . This longer half-life facilitates transportation to satellite PET centers and allows for later imaging times, which can improve target-to-background ratios. [^{18}F]Fluoroethyl-etomidate ([^{18}F]FETO), an ^{18}F -labeled analog of etomidate and a close structural relative of metomidate, has emerged as a valuable tracer for adrenocortical PET imaging.^{[1][2][3]} It demonstrates high selectivity for 11β -hydroxylase and

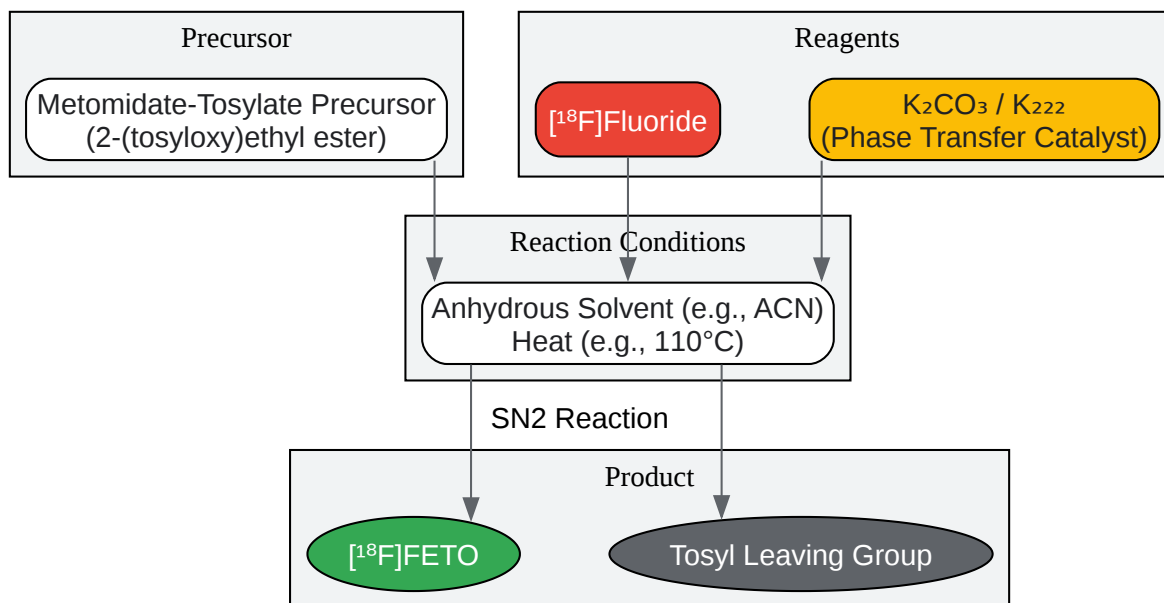
shows pronounced accumulation in the adrenal glands, making it a promising agent for clinical investigation.[1][2]

This application note provides a detailed guide to the one-step radiosynthesis of [^{18}F]FETO from a tosylate precursor derived from the core structure of metomidate/etomidate. This method is designed for efficiency and is well-suited for automation on commercially available synthesis modules, ensuring reproducible production for preclinical and clinical research.

Principle of the Radiosynthesis

The synthesis of [^{18}F]FETO is achieved via a one-step nucleophilic aliphatic substitution ($\text{S}_{\text{N}}2$) reaction. The process involves the reaction of cyclotron-produced, no-carrier-added [^{18}F]fluoride with a tosylate-derivatized precursor, (R)-1-(1-phenylethyl)-1H-imidazole-5-carboxylic acid 2-tosyloxyethylester. The tosyl group serves as an excellent leaving group, which is readily displaced by the [^{18}F]fluoride ion.

The causality behind this choice is rooted in the high reactivity and reliability of tosylates in nucleophilic fluorination reactions.[4][5] The reaction is facilitated by a phase-transfer catalyst, typically a combination of Kryptofix 2.2.2 (K_{222}) and potassium carbonate (K_2CO_3), in an anhydrous aprotic solvent like acetonitrile or dimethyl sulfoxide (DMSO).[6]



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Caption: Radiosynthesis of $[^{18}\text{F}]\text{FETO}$ via nucleophilic substitution.

Experimental Protocols

Part 1: Preparation and Reagents

1.1. Precursor: The precursor, (R)-1-(1-phenylethyl)-1H-imidazole-5-carboxylic acid 2-tosyloxyethylester, should be obtained from a reputable supplier or synthesized in-house.

- Quality Control: Verify the chemical identity and purity (>97%) of the precursor using ^1H NMR, ^{13}C NMR, and HPLC.

1.2. Reagents and Consumables:

- Anhydrous Acetonitrile (MeCN) or Dimethyl Sulfoxide (DMSO), <50 ppm H_2O .
- Kryptofix 2.2.2 (K_{222}).

- Potassium Carbonate (K_2CO_3), anhydrous.
- Water for Injection (WFI).
- Ethanol (USP grade).
- Sterile Vials and Filters (0.22 μm).
- Solid Phase Extraction (SPE) Cartridges:
 - Anion Exchange (e.g., QMA Light).
 - Reversed-Phase (e.g., C18 Light, Alumina N).

1.3. Production of [^{18}F]Fluoride:

- No-carrier-added [^{18}F]fluoride is produced via the $^{18}O(p,n)^{18}F$ nuclear reaction in a medical cyclotron using enriched [^{18}O]water.[\[6\]](#)[\[7\]](#)
- The produced aqueous [^{18}F]fluoride is delivered to the automated synthesis module.

Part 2: Automated Radiosynthesis Workflow

This protocol is designed for a cassette-based automated synthesis module (e.g., Synthra RNplus, GE TRACERlab, Trasis AllinOne).[\[6\]](#)[\[8\]](#)[\[9\]](#)

Step 1: Trapping and Drying of [^{18}F]Fluoride

- The aqueous [^{18}F]fluoride solution is passed through a pre-conditioned QMA carbonate cartridge to trap the [^{18}F]F⁻. The [^{18}O]water is recovered.
- The trapped [^{18}F]fluoride is eluted into the reaction vessel using an eluent solution of K_2CO_3 and K_{222} in acetonitrile/water.
 - Rationale: K_{222} acts as a cryptand to complex the potassium ion (K^+), enhancing the nucleophilicity of the "naked" fluoride anion. K_2CO_3 provides the counter-ion and maintains basic conditions.

- The solvent is removed by azeotropic distillation with additions of anhydrous acetonitrile under a stream of inert gas (e.g., nitrogen or argon) and vacuum at elevated temperature (e.g., 100-110°C). This step is critical to ensure anhydrous conditions for the nucleophilic substitution.[9]

Step 2: Nucleophilic Fluorination

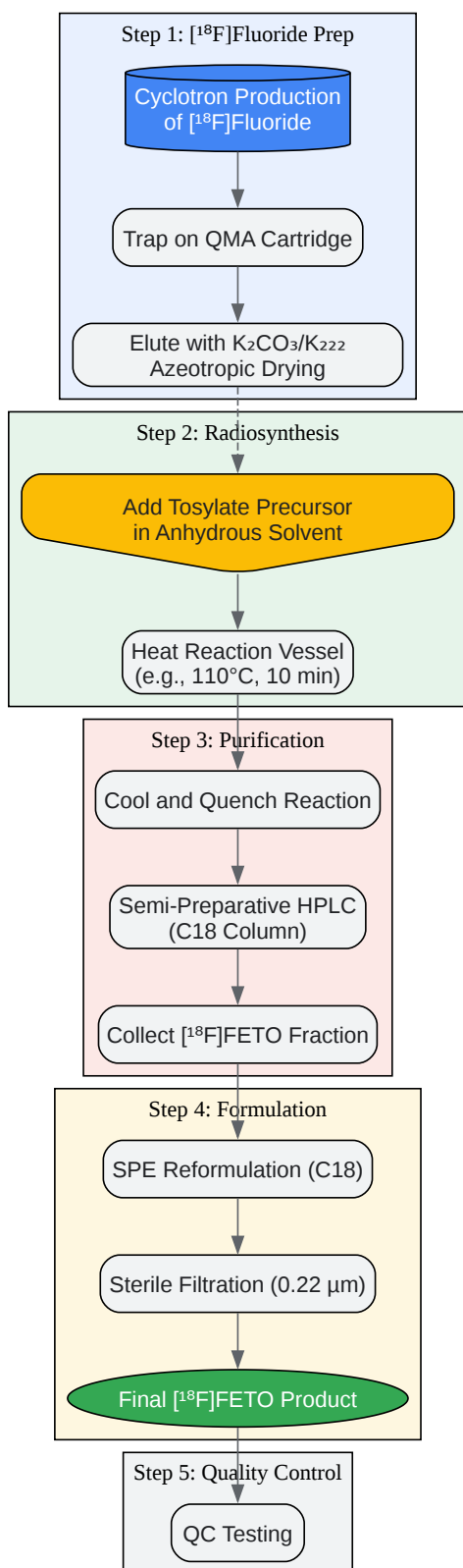
- A solution of the tosylate precursor (typically 5-10 mg) dissolved in anhydrous acetonitrile or DMSO is added to the dried $[K/K_{222}]^+[^{18}F]F^-$ complex in the reaction vessel.
- The reaction mixture is heated at a set temperature (e.g., 110-130°C) for a specific duration (e.g., 10-15 minutes).[9]
 - Expert Insight: The choice of solvent and temperature is a trade-off. DMSO has a higher boiling point and can accelerate the reaction, but is more difficult to remove during purification. Acetonitrile is more volatile but may require slightly higher temperatures or longer reaction times. Optimization is key for maximizing radiochemical yield (RCY).

Step 3: Purification of $[^{18}F]FETO$

- After cooling, the reaction mixture is quenched, typically with water or the initial HPLC mobile phase, to reduce solvent strength.
- The crude mixture is then passed through an Alumina N SPE cartridge to remove unreacted $[^{18}F]$ fluoride.
- The mixture is purified using semi-preparative High-Performance Liquid Chromatography (HPLC).
 - Rationale: HPLC is essential for separating the desired $[^{18}F]FETO$ from the precursor, non-radioactive by-products, and any potential side-products. A C18 reversed-phase column is typically used.
- The fraction corresponding to $[^{18}F]FETO$ is collected into a flask containing WFI.

Step 4: Formulation

- The collected HPLC fraction, which contains the mobile phase solvent (e.g., acetonitrile/water), is diluted with WFI.
- The diluted solution is passed through a C18 SPE cartridge, which traps the [^{18}F]FETO while the aqueous mobile phase passes through to waste.
- The C18 cartridge is washed with WFI to remove any residual impurities.
- The final [^{18}F]FETO product is eluted from the C18 cartridge using a small volume of ethanol (USP grade).
- The ethanolic solution is then diluted with sterile saline or phosphate-buffered saline (PBS) to the final desired volume and ethanol concentration (<10% v/v).
- The final product is passed through a 0.22 μm sterile filter into a sterile, pyrogen-free dose vial.



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Caption: Automated workflow for $[^{18}\text{F}]$ FETO radiosynthesis.

Data Presentation: Synthesis Parameters and Quality Control

Effective and reproducible synthesis requires careful control of key parameters. The following tables summarize typical values and specifications for the production of [^{18}F]FETO.

Table 1: Typical Radiosynthesis Parameters

Parameter	Typical Value	Rationale & Key Insights
Starting [^{18}F]F ⁻ Activity	20-40 GBq	Starting activity will determine the final product yield.
Precursor Amount	5 - 10 mg	Sufficient excess to drive the reaction to completion, but minimized to ease purification.
Reaction Solvent	Acetonitrile or DMSO (1.0 mL)	Anhydrous aprotic polar solvents are required for SN2 fluorination.
Reaction Temperature	110 - 130 °C	Higher temperatures increase reaction rate but can also promote side reactions. ^[4]
Reaction Time	10 - 15 min	Must be optimized to ensure high incorporation before significant decay of ^{18}F .
Total Synthesis Time	50 - 70 min	Includes drying, reaction, purification, and formulation. Automation is key to minimizing time.
Radiochemical Yield (RCY)	25 - 40% (decay-corrected)	Yield is dependent on all parameters; consistent yield indicates a robust process.

| Molar Activity (A_m) | >150 GBq/ μ mol | High molar activity is crucial to avoid mass effects on receptor binding. |

Table 2: Quality Control (QC) Specifications for Final Product

Test	Specification	Method
Appearance	Clear, colorless, free of particulates	Visual Inspection
pH	4.5 - 7.5	pH paper or calibrated pH meter
Radiochemical Purity	$\geq 95\%$	Radio-HPLC
Radionuclidic Identity	^{18}F	Gamma Spectroscopy (511 keV peak)
Radionuclidic Purity	$\geq 99.5\%$	Gamma Spectroscopy (check for other γ -emitters)
Chemical Purity	Precursor < 5 $\mu\text{g/mL}$	HPLC (UV detector)
Residual Solvents	Ethanol < 10% v/v; Acetonitrile < 410 ppm	Gas Chromatography (GC)
Bacterial Endotoxins	< 175 EU / Vmax	Limulus Amebocyte Lysate (LAL) Test
Sterility	Sterile	USP <71> Sterility Tests

| Filter Integrity | Pass | Bubble Point Test |

Note: All QC procedures should be performed according to established pharmacopeia guidelines (e.g., USP, Ph. Eur.).[\[10\]](#)

Conclusion and Trustworthiness

The protocol described provides a robust and efficient method for the radiosynthesis of [^{18}F]FETO. By employing a one-step nucleophilic substitution on a tosylate precursor, this process is amenable to automation, leading to consistent radiochemical yields, high purity, and

high molar activity suitable for clinical PET imaging. The self-validating nature of this protocol is embedded in the comprehensive quality control system. Each batch of [^{18}F]FETO must meet the stringent specifications outlined in Table 2 before release, ensuring the safety, purity, and efficacy of the radiotracer for administration to research subjects. Adherence to these detailed steps and rigorous quality control will enable researchers to reliably produce [^{18}F]FETO for advancing the functional imaging of the adrenal cortex.

References

- Wadsak, W., Mitterhauser, M., Rendl, G., et al. (2007). [^{18}F]FETO for adrenocortical PET imaging: a pilot study in healthy volunteers. *European Journal of Nuclear Medicine and Molecular Imaging*, 34(8), 1253–1257. Available at: [\[Link\]](#)
- Allott, L., Barnes, C., Brickute, D., & Aboagye, E. O. (2019). An improved automated radiosynthesis of [^{18}F]FET- β AG-TOCA. *Reaction Chemistry & Engineering*, 4(3), 569-574. Available at: [\[Link\]](#)
- Gillings, N., Hjelmeland, K., & Vikingsson, S. (2020). Fully Automated GMP-Compliant Synthesis of [^{18}F]FE-PE2I. *Molecules*, 25(23), 5649. Available at: [\[Link\]](#)
- Pees, C., Rensch, C., & Rösch, F. (2014). Automated synthesis and purification of [^{18}F]fluoro-[di-deutero]methyl tosylate. *Journal of Labelled Compounds and Radiopharmaceuticals*, 57(5), 293-298. Available at: [\[Link\]](#)
- Mitterhauser, M., Wadsak, W., Wabnegger, L., et al. (2003). In vivo and in vitro evaluation of [^{18}F]FETO with respect to the adrenocortical and GABAergic system in rats. *European Journal of Nuclear Medicine and Molecular Imaging*, 30(10), 1398-1401. Available at: [\[Link\]](#)
- Pijeira, O., Martí-Climent, J. M., Gómez-Vallejo, V., et al. (2022). A closer look at the synthesis of 2-[^{18}F]fluoroethyl tosylate to minimize the formation of volatile side-products. *EJNMMI Radiopharmacy and Chemistry*, 7(1), 30. Available at: [\[Link\]](#)
- University of Groningen. (2022). A closer look at the synthesis of 2-[^{18}F]fluoroethyl tosylate to minimize the formation of volatile side-products. Available at: [\[Link\]](#)
- Rösch, F., & Rensch, C. (2014). Automated synthesis and purification of [^{18}F]fluoro-[di-deutero]methyl tosylate. *Journal of labelled compounds & radiopharmaceuticals*, 57(5), 293-

8. Available at: [\[Link\]](#)

- Zlatopolskiy, B. L., Zischler, J., Krapf, P., et al. (2025). GMP compliant simplified fast and high yielding automated synthesis of [18F]fallypride without the need of HPLC purification. *EJNMMI Radiopharmacy and Chemistry*, 10(1), 21. Available at: [\[Link\]](#)
- Li, S., Li, D., Zhang, Y., et al. (2024). GMP-compliant automated radiosynthesis of [18F] SynVesT-1 for PET imaging of synaptic vesicle glycoprotein 2 A (SV2A). *EJNMMI Radiopharmacy and Chemistry*, 9(1), 16. Available at: [\[Link\]](#)
- Bongarzone, S., Sladojevich, F., & Gee, A. D. (2019). Development of [18F]FAMTO: A novel fluorine-18 labelled positron emission tomography (PET) radiotracer for imaging CYP11B1 and CYP11B2 enzymes in adrenal glands. *Nuclear Medicine and Biology*, 70, 1-11. Available at: [\[Link\]](#)
- Hird, A. W., Chowdhury, F. U., & Smith, R. (2024). Automated radiosynthesis of [18F]CETO, a PET radiotracer for imaging adrenal glands, on Synthra RNplus. *Journal of Labelled Compounds and Radiopharmaceuticals*, 67(2), 67-75. Available at: [\[Link\]](#)
- Riss, P. J., Ferrari, V., Brichard, L., et al. (2012). Direct, nucleophilic radiosynthesis of [18F]trifluoroalkyl tosylates: improved labelling procedures. *Organic & Biomolecular Chemistry*, 10(34), 6980-6986. Available at: [\[Link\]](#)
- Rodnick, M. E., Brooks, A. F., Hockley, B. G., et al. (2013). A Fully-automated One-pot Synthesis of [18F]Fluoromethylcholine with Reduced Dimethylaminoethanol Contamination via [18F]Fluoromethyl Tosylate. *Nuclear Medicine and Biology*, 40(6), 757-763. Available at: [\[Link\]](#)
- IAEA. (2021). Production and Quality Control of Fluorine-18 Labelled Radiopharmaceuticals. IAEA-TECDOC-1959. Available at: [\[Link\]](#)
- Pijera, O., Martí-Climent, J. M., & Peñuelas, I. (2022). A closer look at the synthesis of 2-[18F]fluoroethyl tosylate to minimize the formation of volatile side-products. *ResearchGate*. Available at: [\[Link\]](#)
- Wang, H., Li, G., Chu, W., et al. (2023). [18F]Tosyl fluoride as a versatile [18F]fluoride source for the preparation of 18F-labeled radiopharmaceuticals. *Scientific Reports*, 13(1), 3182.

Available at: [\[Link\]](#)

- Neal, T. R., Luthra, S. K., & Pike, V. W. (2005). Improved synthesis of [18F]fluoromethyl tosylate, a convenient reagent for radiofluoromethylations. *Journal of Labelled Compounds and Radiopharmaceuticals*, 48(10), 733-746. Available at: [\[Link\]](#)
- Hird, A. W., Chowdhury, F. U., & Smith, R. (2023). Automated radiosynthesis of [18F]CETO, a PET radiotracer for imaging adrenal glands, on Synthra RNplus. University of Cambridge Apollo Repository. Available at: [\[Link\]](#)
- Wadsak, W., Mitterhauser, M., Rendl, G., et al. (2007). [18F]FETO for adrenocortical PET imaging: a pilot study in healthy volunteers. *ResearchGate*. Available at: [\[Link\]](#)
- IAEA. (n.d.). Production and Quality Control of Fluorine-18 Labelled Radiopharmaceuticals. Available at: [\[Link\]](#)
- Cardinale, J., Martin, R., Remde, Y., et al. (2017). Procedures for the GMP-Compliant Production and Quality Control of [18F]PSMA-1007: A Next Generation Radiofluorinated Tracer for the Detection of Prostate Cancer. *Pharmaceuticals*, 10(4), 77. Available at: [\[Link\]](#)
- Yu, S. (2006). Review of 18F-FDG Synthesis and Quality Control. *Biomedical Imaging and Intervention Journal*, 2(4), e57. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. One-step Radiosynthesis and Preclinical Evaluation of Molecular Tracer \[18F\]FetO-CHC Targeting Monocarboxylate Transporters for PET Imaging in Tumor-bearing Mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26111111/)
- [3. discovery.researcher.life \[discovery.researcher.life\]](https://www.discovery.researcher.life)

- 4. A closer look at the synthesis of 2-[18F]fluoroethyl tosylate to minimize the formation of volatile side-products - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Direct, nucleophilic radiosynthesis of [18F]trifluoroalkyl tosylates: improved labelling procedures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. api.repository.cam.ac.uk [api.repository.cam.ac.uk]
- 7. GMP-compliant automated radiosynthesis of [18F] SynVesT-1 for PET imaging of synaptic vesicle glycoprotein 2 A (SV2A) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. mdpi.com [mdpi.com]
- 9. diva-portal.org [diva-portal.org]
- 10. researchgate.net [researchgate.net]
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